

retention time comparison of DAG standards on reverse-phase columns

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Compound of Interest

Compound Name: *rac 1-Oleoyl-3-linoleoylglycerol*

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Title: Chromatographic Behavior of Diacylglycerol (DAG) Standards: A Reverse-Phase Column Comparison Guide

Introduction

Diacylglycerols (DAGs) are critical lipid second messengers in cellular signaling and vital intermediates in glycerolipid metabolism. Accurate quantification and structural elucidation of DAG species—including acyl chain composition and positional isomers (1,2-DAG vs. 1,3-DAG)—require high-resolution separation strategies. Reverse-phase liquid chromatography (RPLC) coupled with electrospray ionization mass spectrometry (ESI-MS) remains the gold standard for this task. This guide objectively compares the retention behavior of DAG standards across different reverse-phase column chemistries and provides a self-validating experimental framework for lipidomic researchers.

Mechanistic Grounding: The Equivalent Carbon Number (ECN) Model

In RPLC, lipid retention is governed by hydrophobic interactions between the stationary phase (e.g., C18 or C8 alkyl chains) and the fatty acyl moieties of the DAGs. The retention time (tR)

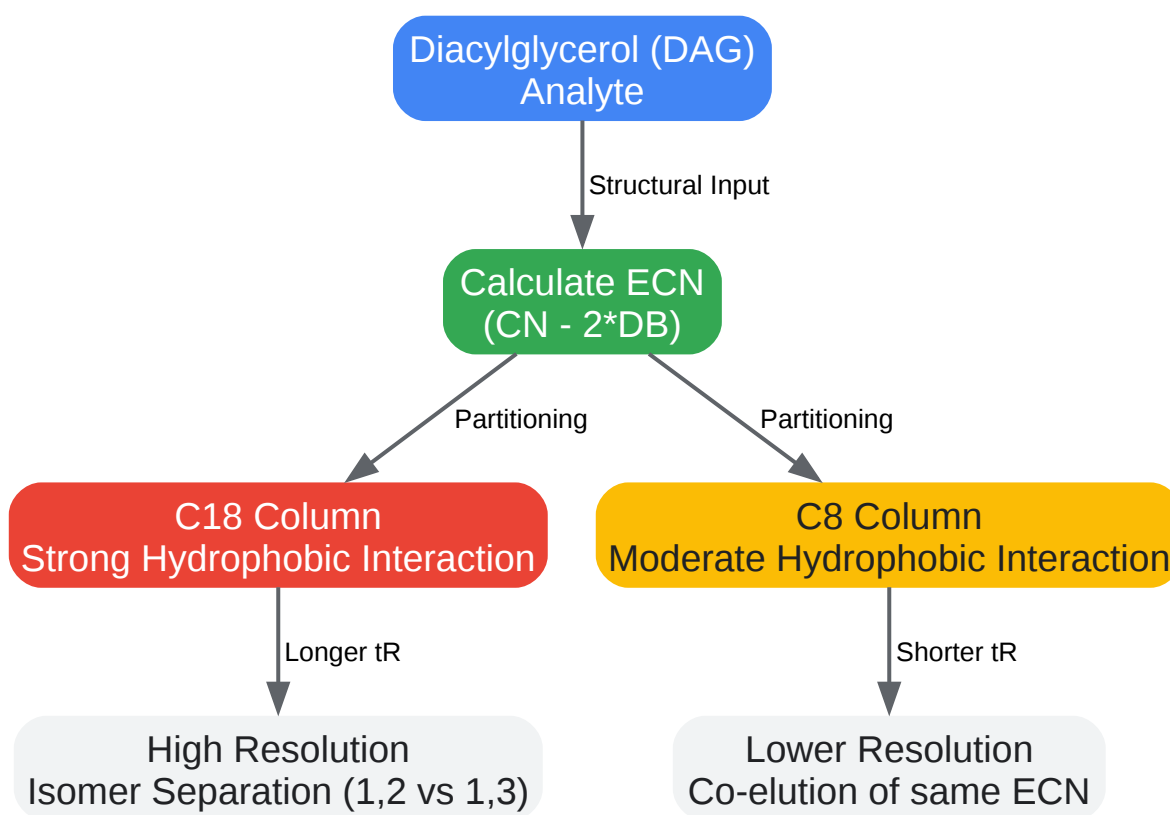
is predictably modeled using the Equivalent Carbon Number (ECN)[1], defined as:

$ECN = CN - 2 \times DB$ (Where CN is the total number of acyl carbons and DB is the number of double bonds).

Causality: Each double bond introduces a structural "kink" in the acyl chain, reducing the effective hydrophobic surface area that can interact with the stationary phase. Thus, the addition of one double bond reduces the retention time by a factor roughly equivalent to the loss of two methylene groups.

Column Chemistry Comparison: C18 vs. C8

- **C18 (Octadecyl) Columns:** Offer maximum hydrophobic surface area. They provide superior resolution for complex DAG mixtures, especially for critical isobaric species and positional isomers. The dense stationary phase allows for the subtle steric differences between 1,2-DAGs and 1,3-DAGs to be resolved.
- **C8 (Octyl) Columns:** Possess shorter alkyl chains, leading to reduced overall retention times. While this increases throughput and reduces peak broadening for highly hydrophobic lipids, C8 columns often fail to baseline-resolve DAG species with identical ECNs (e.g., DAG 18:1/18:1 and DAG 16:0/16:0).



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Logical flow of DAG retention based on ECN and stationary phase hydrophobicity.

Quantitative Data: Retention Time Comparison

The following table summarizes the experimental retention times of commercially available DAG standards on standard UHPLC platforms using a 15-minute gradient.

Table 1: Retention Time (tR) Comparison of DAG Standards on C18 vs. C8 Columns

DAG Standard	Acyl Chains	CN:DB	ECN	C18 tR (min)	C8 tR (min)	Elution Order Logic
1,2-Dilinoyleoyl-sn-glycerol	18:2/18:2	36:4	28	8.45	6.50	Lowest ECN, elutes first
1,3-Dioleoyl-sn-glycerol	18:1/18:1	36:2	32	10.05	7.85	1,3-isomer elutes before 1,2-isomer[2]
1,2-Dioleoyl-sn-glycerol	18:1/18:1	36:2	32	10.18	7.90	Same ECN, DBs reduce RT vs saturated
1-Palmitoyl-2-oleoyl-sn-glycerol	16:0/18:1	34:1	32	10.25	7.95	Same ECN, fewer DBs = slightly later
1,2-Dipalmitoyl-sn-glycerol	16:0/16:0	32:0	32	10.40	8.05	Fully saturated, latest among ECN 32
1,2-Distearoyl-sn-glycerol	18:0/18:0	36:0	36	12.55	9.80	Highest ECN, elutes last

Note: 1,3-DAG isomers consistently elute earlier than their 1,2-DAG counterparts on RPLC due to their slightly larger hydrodynamic radius and altered steric interaction with the stationary phase[2].

Self-Validating Experimental Protocol: DAG

Extraction and LC-MS Analysis

To ensure reproducibility and analytical integrity, the following step-by-step methodology utilizes a modified MTBE (Methyl tert-butyl ether) extraction. This method provides superior recovery of neutral lipids compared to traditional Folch methods while forming a cleaner upper organic phase.

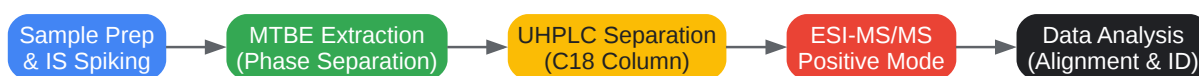
Phase 1: Lipid Extraction (Modified MTBE Method)

- **Sample Quenching & Spiking:** Transfer 50 μL of plasma (or cell lysate) to a glass vial. Add 10 μL of SPLASH® Lipidomix® internal standard mixture (containing deuterated DAG 15:0/15:0). Self-Validation: The internal standard enables absolute quantification and validates extraction recovery efficiency across batches.
- **Solvent Addition:** Add 225 μL of ice-cold Methanol (MeOH) and vortex for 10 seconds to precipitate proteins.
- **Extraction:** Add 750 μL of MTBE. Incubate the mixture on a laboratory shaker at room temperature for 1 hour. Causality: MTBE is highly non-polar, effectively partitioning neutral DAGs away from polar cellular matrices.
- **Phase Separation:** Add 188 μL of LC-MS grade water. Vortex for 20 seconds, then centrifuge at $10,000 \times g$ for 10 minutes at 4°C .
- **Collection:** Carefully transfer the upper organic phase (containing DAGs) to a new glass vial.
- **Drying & Reconstitution:** Evaporate the solvent under a gentle stream of nitrogen gas. Reconstitute the dried lipid film in 100 μL of Isopropanol/Methanol (1:1, v/v) prior to injection.

Phase 2: UHPLC-MS/MS Analysis

- **Column Setup:** Install a Waters ACQUITY UPLC BEH C18 column ($2.1 \times 100 \text{ mm}$, $1.7 \mu\text{m}$) maintained at 50°C . Causality: Elevated temperature reduces mobile phase viscosity, maintaining acceptable backpressure and improving lipid mass transfer kinetics.
- **Mobile Phases:**

- Mobile Phase A: Acetonitrile/Water (60:40, v/v) with 10 mM ammonium formate and 0.1% formic acid.
- Mobile Phase B: Isopropanol/Acetonitrile (90:10, v/v) with 10 mM ammonium formate and 0.1% formic acid[3].
- Gradient Elution: Run a 15-minute gradient starting at 32% B, ramping to 70% B at 8 min, 97% B at 12 min, holding until 14 min, and re-equilibrating at 32% B. Flow rate: 0.4 mL/min.
- Detection: Operate the mass spectrometer in positive ESI mode. DAGs are optimally detected as ammonium adducts $[M+NH_4]^+$.



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End-to-end analytical workflow for DAG lipidomics.

References

- Source: upce.
- Title: Reversed-Phase High-Performance Liquid Chromatography Analysis of 1,3- and 1,2(2,3)
- Source: acs.

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